

Guide to Inter-laboratory Comparison of Diisononyl Phthalate (DINP) Measurements

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Compound of Interest

Compound Name: Diisononyl phthalate

Cat. No.: B1148559

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This guide provides a comparative overview of analytical performance for the quantification of **Diisononyl phthalate** (DINP) across different laboratories and matrices. The data presented is synthesized from proficiency testing schemes and inter-laboratory studies to aid researchers, scientists, and drug development professionals in evaluating and improving their own analytical methodologies.

Data Presentation: Quantitative Comparison of DINP Measurements

The following tables summarize the inter-laboratory performance for DINP analysis in a polymer matrix (Polyvinyl Chloride - PVC) and for its metabolites in a biological matrix (human urine). These results highlight the variability and reproducibility of DINP measurements.

Table 1: Inter-laboratory Analysis of DINP in PVC Toys

Sample Matrix	Analyte	Number of Participating Laboratories	Mean Concentration (% w/w)	Relative Standard Deviation (RSD)	Analytical Technique
PVC Toy	DINP	Not Specified	24%	4%	HPTLC

Data synthesized from an inter-laboratory test for the determination of seven phthalates in childcare articles and toys made of PVC. The study highlighted that for complex isomers like DINP, High-Performance Thin-Layer Chromatography (HPTLC) was utilized for quantification[1].

Table 2: Inter-laboratory Reproducibility for DINP Biomarkers in Human Urine

Sample Matrix	Analyte (Biomarker)	Proficiency Test Rounds	Inter-laboratory Reproducibility (RSD)	Analytical Technique
Human Urine	Oxidized DINP Metabolites	4	43% (average)	LC-MS/MS
Human Urine	Oxidized DINP Metabolites (satisfactory performance labs)	4	26% (average)	LC-MS/MS

This data is from a quality assurance program involving 28 laboratories over 18 months. The challenging nature of analyzing mixed-isomer phthalate biomarkers like those of DINP is reflected in the higher relative standard deviation compared to single-isomer phthalates[2].

Experimental Protocols

Detailed methodologies are crucial for reproducible and comparable results. Below are summaries of common experimental protocols for the determination of DINP in polymer and biological matrices.

1. Analysis of DINP in PVC Toys via HPLC and HPTLC

- Objective: To identify and quantify seven phthalates, including DINP, in toys and childcare articles made of PVC[1].
- Sample Preparation:

- A representative sample of the PVC material is obtained.
- The PVC is dissolved in tetrahydrofuran (THF) to extract the phthalates[1].
- Analytical Methods:
 - HPLC: Used for the quantification of phthalates that produce discrete peaks[1].
 - HPTLC: Specifically employed for the quantification of complex isomeric mixtures like DINP and DIDP.
- Inter-laboratory Validation: The method was validated through an inter-laboratory test to establish its robustness for monitoring legal limits.

2. Determination of DINP Biomarkers in Human Urine by LC-MS/MS

- Objective: To assess and improve the comparability of urinary biomarker analysis for phthalates, including DINP, across multiple laboratories.
- Generalized Protocol:
 - A 0.5 mL urine sample is used.
 - Isotopically labeled internal standards and a buffer are added.
 - Enzymatic deconjugation of the biomarkers is performed at 37°C for 2 hours.
 - The deconjugated biomarkers are extracted using Solid Phase Extraction (SPE), which can be performed online or offline.
 - Analysis is conducted using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) with Electrospray Ionization in negative mode (ESI⁻), acquiring two mass transitions for each analyte.

3. Gas Chromatography-Mass Spectrometry (GC-MS) for Phthalate Analysis in Toys

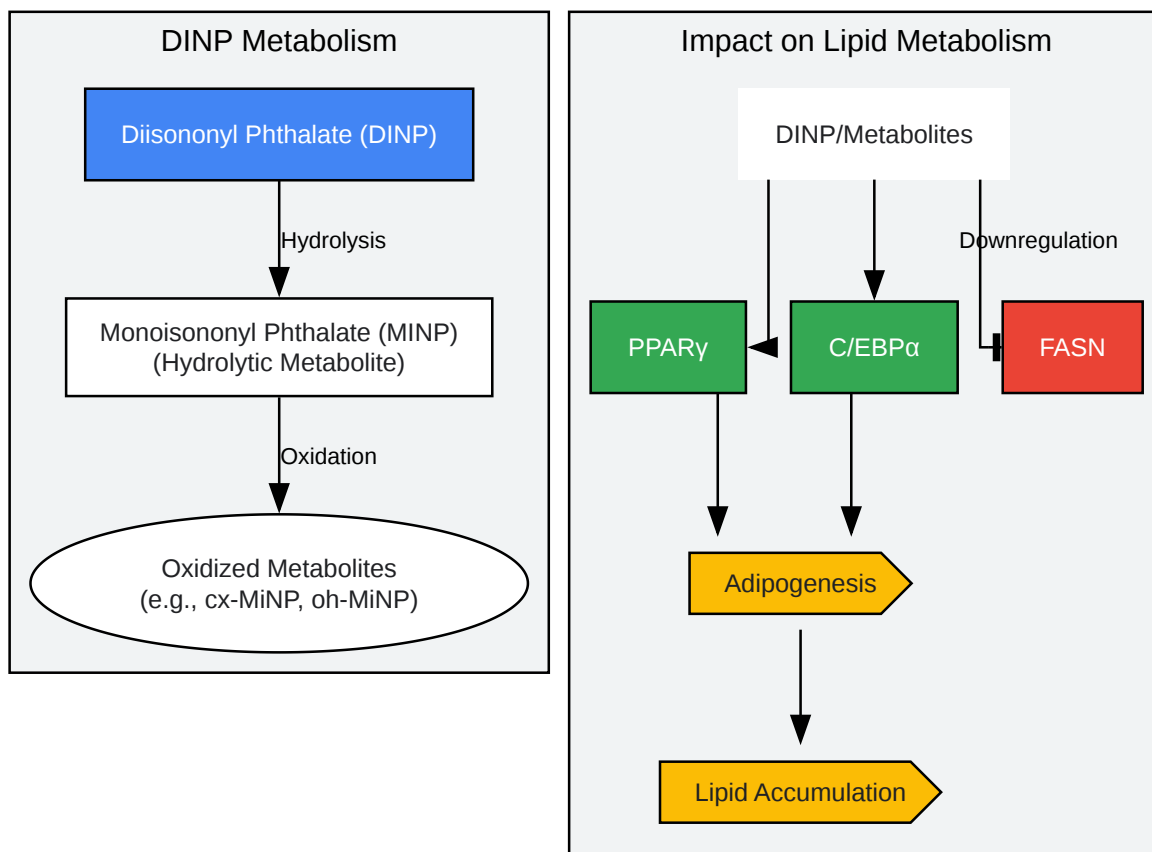
- Objective: Simultaneous measurement of regulated phthalate esters, including DINP, in children's toys.

- Sample Preparation:
 - Toy samples are prepared according to the analysis method CPSC-CH-C1001-09.3, prescribed by the US Consumer Product Safety Commission.
 - This typically involves solvent extraction to isolate the phthalates from the polymer matrix.
- Instrumentation: A GC-MS system is used, often in a simultaneous Scan/SIM measurement mode. This allows for both the quantification of target analytes (SIM mode) and the identification of other, non-targeted compounds (Scan mode).
- Quantification: For complex mixtures like DINP, which present as multiple chromatographic peaks, unique mass chromatograms and specific quantitation ions are used for accurate measurement.

Mandatory Visualizations

DINP Metabolism and Signaling Pathway

The following diagram illustrates a simplified pathway of DINP metabolism and its potential interaction with lipid metabolism signaling pathways.

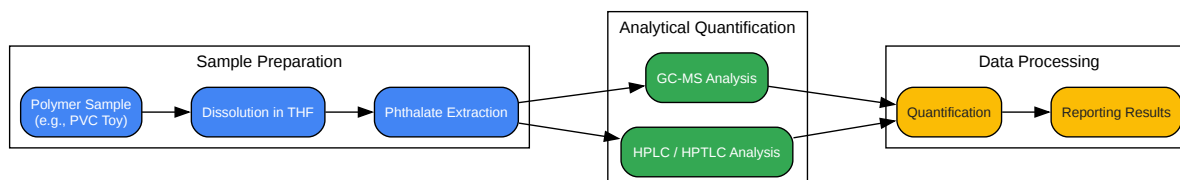


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Caption: Simplified metabolic pathway of DINP and its influence on key regulators of adipogenesis.

Experimental Workflow for DINP Analysis in Polymers

The diagram below outlines a general workflow for the analysis of DINP in polymer-based samples, such as PVC toys.



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References

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- 2. Proficiency and Interlaboratory Variability in the Determination of Phthalate and DINCH Biomarkers in Human Urine: Results from the HBM4EU Project - PMC [pmc.ncbi.nlm.nih.gov]
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